

Personal protective equipment for handling Angustifoline

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Compound of Interest

Compound Name: Angustifoline

Cat. No.: B156810

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Essential Safety and Handling Guide for Angustifoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Angustifoline**. Given its classification as a hazardous substance, adherence to strict safety protocols is imperative to mitigate risks of exposure and ensure a safe laboratory environment.

Chemical and Toxicological Data

Angustifoline is a natural alkaloid with known biological activity.^[1] A clear understanding of its chemical and toxicological properties is fundamental for safe handling.

Property	Value	Source
Chemical Name	(1S,2R,9S,10S)-10-prop-2-enyl-7,11-diazatricyclo[7.3.1.0 ^{2,7}]tridecan-6-one	[2]
CAS Number	550-43-6	[3][4][5][6]
Molecular Formula	C ₁₄ H ₂₂ N ₂ O	[2][4][6]
Molecular Weight	234.34 g/mol	[2][4][6]
Appearance	Solid powder	[4]
GHS Hazard Codes	H302, H312, H332	[2][6]
Hazard Statement	Harmful if swallowed, in contact with skin, or if inhaled.	[2][6]
Signal Word	Warning	

Personal Protective Equipment (PPE)

Due to the hazardous nature of **Angustifoline**, a multi-layered approach to personal protective equipment is mandatory to prevent dermal, respiratory, and ocular exposure.

PPE Category	Recommendations
Hand Protection	Wear two pairs of chemotherapy-grade nitrile gloves. The outer glove should be regularly changed, especially after direct contact with the substance.
Eye and Face Protection	Use chemical safety goggles and a full-face shield to protect against splashes and airborne particles.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator is required when handling the powder outside of a certified containment system.
Body Protection	A disposable, solid-front, back-closing gown should be worn over laboratory clothing. Ensure cuffs are tucked into the inner pair of gloves.

Operational Plan for Handling Angustifoline

A step-by-step procedural approach is crucial for minimizing exposure risk during the handling of **Angustifoline**.

1. Preparation and Engineering Controls:

- All handling of **Angustifoline** powder must be conducted in a certified chemical fume hood, biological safety cabinet, or a glove box to contain any airborne particles.
- The work surface should be covered with a disposable, absorbent liner to contain spills.
- Ensure an eyewash station and safety shower are readily accessible.

2. Weighing and Aliquoting:

- Weigh **Angustifoline** in a ventilated balance enclosure or within a fume hood.
- Use dedicated, clearly labeled spatulas and weighing boats.

- Handle the compound gently to avoid generating dust.

3. Solution Preparation:

- When dissolving the powder, add the solvent slowly to the solid to minimize splashing.
- If sonication is required, ensure the vial is securely capped and sealed.

4. Post-Handling Decontamination:

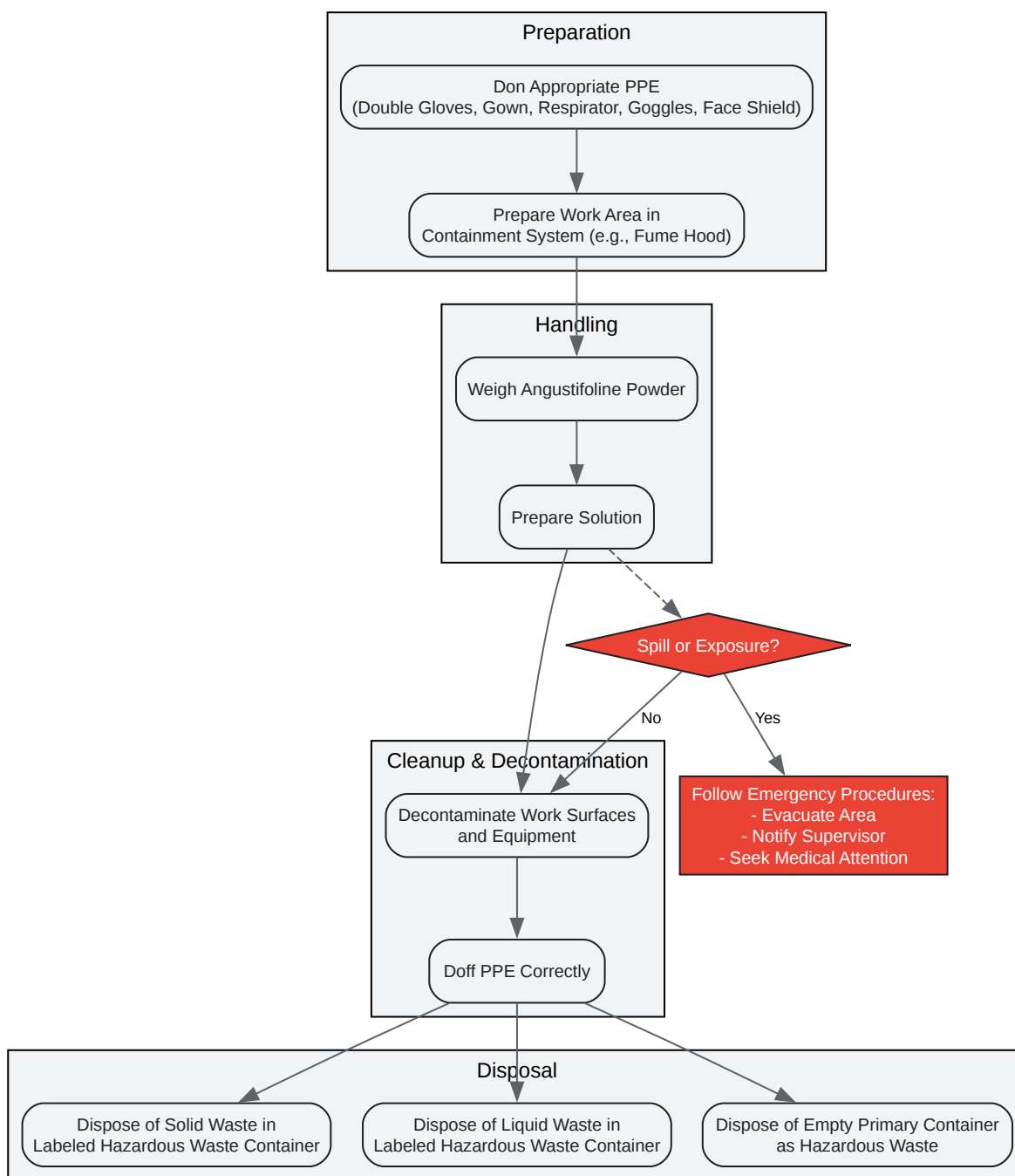
- Wipe down all surfaces, equipment, and the exterior of the primary container with a suitable deactivating agent (e.g., a solution of sodium hypochlorite), followed by a rinse with 70% ethanol and then water.
- All disposable materials used during the process (e.g., weighing boats, pipette tips, liners) are to be considered contaminated waste.

Disposal Plan

Proper disposal of **Angustifoline** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Solid Waste: All solid waste, including contaminated PPE, weighing papers, and disposable labware, must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Unused solutions of **Angustifoline** and solvent rinsates should be collected in a separate, labeled hazardous liquid waste container. Do not pour down the drain.
- Empty Containers: The original container of **Angustifoline**, even if empty, should be treated as hazardous waste and disposed of accordingly.
- Waste Pickup: All hazardous waste must be disposed of through your institution's designated hazardous waste management program. Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Safe Handling and Disposal of Angustifoline



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Caption: Workflow for the safe handling and disposal of **Angustifoline**.

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